

Application Notes and Protocols for BPR1K871 Administration in Mouse Models

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Compound of Interest

Compound Name: BPR1K871

Cat. No.: B15579909

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **BPR1K871**, a multi-kinase inhibitor, in various mouse models of cancer. The included protocols are based on established methodologies and aim to facilitate the replication and further investigation of **BPR1K871**'s anti-tumor efficacy.

Quantitative Data Summary

The following tables summarize the in vivo efficacy and acute toxicity of **BPR1K871** in several mouse xenograft models.

Table 1: In Vivo Efficacy of BPR1K871 in Human Cancer Xenograft Models

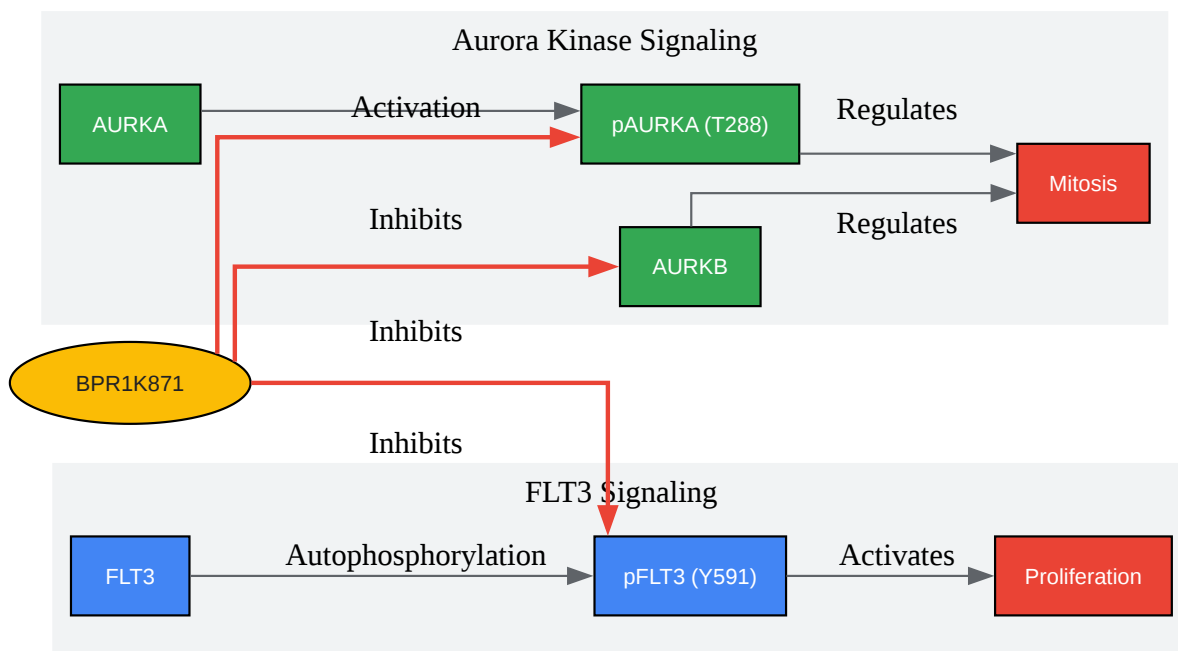
Cell Line	Cancer Type	Mouse Strain	BPR1K871 Dose (mg/kg, IV)	Dosing Schedule	Outcome
MOLM-13	Acute Myeloid Leukemia	Nude	1, 3	Once daily, days 1-5 and 8-12	Significant tumor growth inhibition[1]
10	Once daily, days 1-5	Significant tumor growth inhibition[1]			
MV4-11	Acute Myeloid Leukemia	Nude	1, 3, 10	Once daily, days 1-5 and 8-12	Significant tumor growth inhibition[1]
COLO205	Colorectal Cancer	Nude	3, 10, 20	Once daily, days 1-5 and 8-12	Dose-dependent tumor growth inhibition
Mia-PaCa2	Pancreatic Cancer	Nude	3, 10, 20	Once daily, days 1-5 and 8-12	Dose-dependent tumor growth inhibition[1]

Table 2: Acute Toxicity of BPR1K871 in Mice

Mouse Strain	BPR1K871 Dose (mg/kg, IV)	Dosing Schedule	Observation Period	Outcome
ICR	50	Once daily for 5 days	Not specified	Well-tolerated without significant toxicity

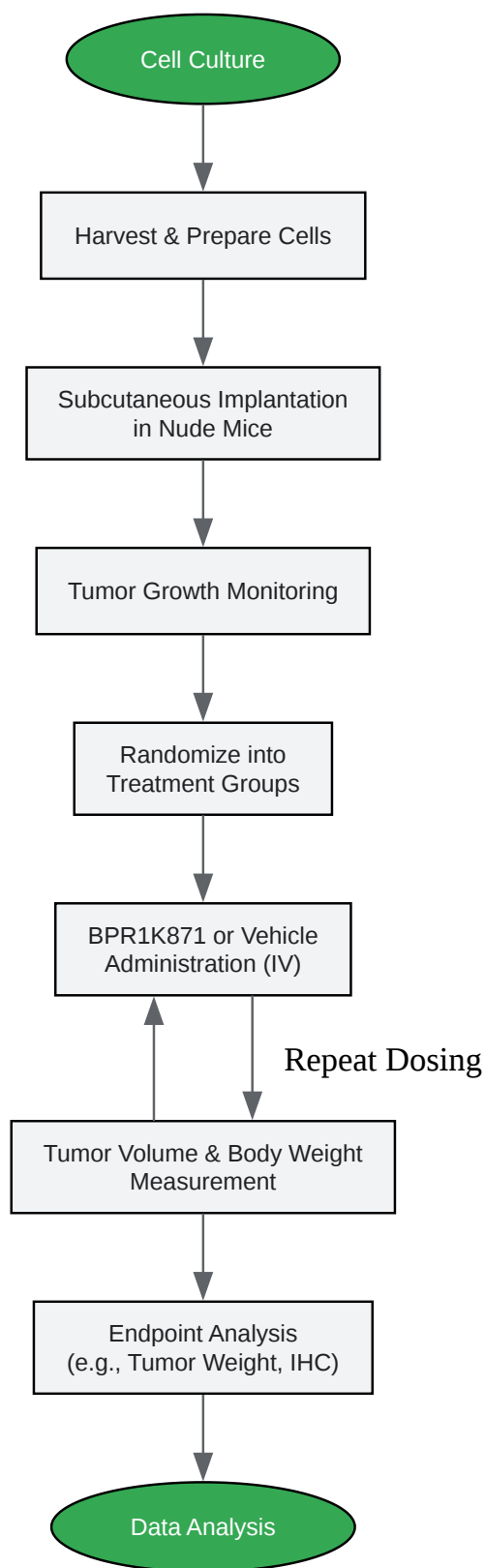
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the targeted signaling pathway of **BPR1K871** and the general experimental workflows for in vivo studies.



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Caption: **BPR1K871** inhibits FLT3 and Aurora Kinase signaling pathways.



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Caption: General workflow for in vivo efficacy studies of **BPR1K871**.

Experimental Protocols

Protocol 1: Preparation of BPR1K871 Formulation for Intravenous Administration

Materials:

- **BPR1K871** hydrochloride salt
- Dimethyl sulfoxide (DMSO), sterile
- Cremophor EL
- 0.9% Saline, sterile
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a stock solution of **BPR1K871** in DMSO. The concentration will depend on the final desired dose.
- In a sterile microcentrifuge tube, prepare the vehicle solution by mixing DMSO, Cremophor EL, and saline in a ratio of 10:20:70 (v/v/v). For example, to prepare 1 mL of vehicle, mix 100 µL of DMSO, 200 µL of Cremophor EL, and 700 µL of saline.
- Vortex the vehicle solution thoroughly to ensure it is a homogenous emulsion.
- Add the appropriate volume of the **BPR1K871** stock solution to the vehicle to achieve the final desired concentration for injection.
- Vortex the final formulation immediately before administration to ensure homogeneity.

Note: The final concentration of the drug should be calculated based on the dosing volume and the average weight of the mice.

Protocol 2: Cell Line-Derived Xenograft (CDX) Models

Materials:

- MOLM-13, MV4-11, COLO205, or Mia-PaCa2 cancer cell lines
- Appropriate cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-buffered saline (PBS), sterile
- Matrigel (optional, can improve tumor take rate)
- Immunodeficient mice (e.g., nude mice), 6-8 weeks old
- Syringes and needles (27-30 gauge)
- Calipers

Procedure:

- Cell Preparation:
 - Culture the cancer cells under standard conditions until they reach the logarithmic growth phase.
 - Harvest the cells and wash them twice with sterile PBS.
 - Resuspend the cell pellet in sterile PBS (or a 1:1 mixture of PBS and Matrigel) at the desired concentration.
 - MOLM-13 & MV4-11: A common concentration is 5×10^6 cells in 100-200 μL .
 - COLO205 & Mia-PaCa2: A common concentration is $1-5 \times 10^6$ cells in 100-200 μL .
- Tumor Implantation:
 - Anesthetize the mice according to approved institutional protocols.
 - Subcutaneously inject the cell suspension into the flank of each mouse.

- Tumor Growth Monitoring:
 - Monitor the mice for tumor formation. Once tumors are palpable, measure the tumor volume 2-3 times per week using calipers.
 - Calculate the tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Randomization and Treatment:
 - When tumors reach a predetermined size (e.g., 200-500 mm³), randomize the mice into treatment and control groups.[\[1\]](#)
 - Administer the prepared **BPR1K871** formulation or vehicle control intravenously according to the dosing schedule outlined in Table 1.
- Efficacy Assessment:
 - Continue to monitor tumor volume and body weight throughout the study.
 - At the end of the study, euthanize the mice and excise the tumors for endpoint analysis (e.g., weight, immunohistochemistry).

Protocol 3: Acute Toxicity Study

Materials:

- ICR mice (or other appropriate strain)
- **BPR1K871** formulation
- Vehicle control
- Appropriate caging and monitoring equipment

Procedure:

- Acclimate the mice to the laboratory conditions.
- Divide the mice into treatment and control groups (n=3-5 per group).

- Administer a single intravenous dose of **BPR1K871** or vehicle control. For **BPR1K871**, a dose of 50 mg/kg has been shown to be well-tolerated when administered daily for five days.
- Observe the animals for clinical signs of toxicity, morbidity, and mortality at regular intervals (e.g., 30 minutes, 1, 2, 4, 8, and 24 hours post-dose) and then daily for 14 days.
- Record body weights before dosing and at selected intervals throughout the study.
- At the end of the observation period, perform a gross necropsy on all animals.

Protocol 4: Western Blot Analysis for Target Modulation

Materials:

- MV4-11 or HCT-116 cells
- **BPR1K871**
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-phospho-FLT3 (Tyr591), anti-FLT3, anti-phospho-AURKA (Thr288), anti-AURKA, and a loading control (e.g., anti- β -actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Procedure:

- Cell Treatment and Lysis:

- Seed cells and allow them to adhere overnight.
- Treat the cells with varying concentrations of **BPR1K871** for the desired time (e.g., 2 hours).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Clarify the lysates by centrifugation and determine the protein concentration.
- Electrophoresis and Transfer:
 - Denature the protein lysates and separate them by SDS-PAGE.
 - Transfer the proteins to a membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again with TBST.
- Detection:
 - Incubate the membrane with a chemiluminescent substrate and visualize the protein bands using an imaging system.
 - Quantify the band intensities and normalize to the loading control.

Protocol 5: Cell Cycle Analysis by Flow Cytometry

Materials:

- Cancer cells (e.g., MV4-11, HCT-116)

- **BPR1K871**
- PBS
- 70% ethanol, ice-cold
- Propidium iodide (PI) staining solution (containing RNase A)
- Flow cytometer

Procedure:

- Cell Treatment and Fixation:
 - Treat cells with **BPR1K871** for the desired duration.
 - Harvest the cells, wash with PBS, and resuspend the pellet.
 - Fix the cells by adding the cell suspension dropwise to ice-cold 70% ethanol while vortexing.
 - Incubate on ice for at least 30 minutes (or store at -20°C).
- Staining:
 - Centrifuge the fixed cells and wash with PBS to remove the ethanol.
 - Resuspend the cell pellet in PI staining solution.
 - Incubate in the dark at room temperature for 15-30 minutes.
- Flow Cytometry Analysis:
 - Analyze the stained cells on a flow cytometer, collecting data from at least 10,000 events.
 - Use appropriate software to analyze the DNA content histograms and quantify the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

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References

- 1. Flow cytometry with PI staining | Abcam [[abcam.com](https://www.abcam.com)]
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